

Spectroscopic Profile of 4'-Cyano-2,2-dimethylpropiophenone: A Technical Guide

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Compound of Interest

Compound Name: 4'-Cyano-2,2-dimethylpropiophenone

CAS No.: 150009-08-8

Cat. No.: B137245

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for the aromatic ketone, **4'-Cyano-2,2-dimethylpropiophenone**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It offers a detailed examination of the Infrared (IR), Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), and Mass Spectrometry (MS) data. The guide elucidates the correlation between the spectral features and the molecular structure, providing a foundational understanding for the identification, characterization, and quality control of this compound. The methodologies for data acquisition are also detailed to ensure reproducibility and adherence to rigorous scientific standards.

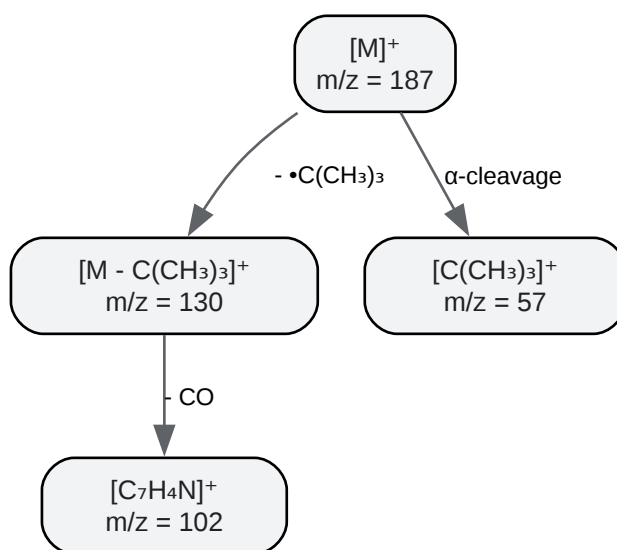
Introduction

4'-Cyano-2,2-dimethylpropiophenone, also known as 4-pivaloylbenzonitrile, is a bifunctional aromatic compound featuring a ketone and a nitrile group. This unique combination of functional groups makes it a valuable intermediate in the synthesis of various organic

molecules, including potential pharmaceutical candidates and materials with specific electronic properties. Accurate and thorough spectroscopic characterization is paramount for confirming the identity and purity of this compound in any research or development endeavor. This guide serves as an authoritative resource, presenting a detailed analysis of its spectroscopic signature.

Molecular Structure and Spectroscopic Overview

The structural features of **4'-Cyano-2,2-dimethylpropiophenone** dictate its characteristic spectroscopic properties. The molecule consists of a p-substituted benzene ring with a cyano group ($-\text{C}\equiv\text{N}$) and a pivaloyl group ($-\text{C}(=\text{O})\text{C}(\text{CH}_3)_3$). The presence of the aromatic ring, the carbonyl group, the nitrile group, and the tert-butyl group gives rise to distinct and identifiable signals in various spectroscopic techniques.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

- **Molecular Ion:** The molecular ion peak ($[\text{M}]^+$) is expected at an m/z value corresponding to the molecular weight of the compound (187 g/mol).
- **Loss of tert-Butyl Radical:** A major fragmentation pathway is the α -cleavage of the bond between the carbonyl carbon and the tert-butyl group, leading to the formation of a stable

tert-butyl cation at m/z 57, which is often the base peak. This also results in the formation of the 4-cyanobenzoyl cation at m/z 130.

- Loss of Carbon Monoxide: The 4-cyanobenzoyl cation (m/z 130) can further fragment by losing a neutral carbon monoxide molecule to form the cyanophenyl cation at m/z 102.

Experimental Protocol

Instrumentation: Gas Chromatograph-Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source. Sample Introduction: A dilute solution of the compound in a suitable solvent (e.g., ethyl acetate) was injected into the GC. MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.
- Scan Speed: 1 scan/second.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive and self-validating characterization of **4'-Cyano-2,2-dimethylpropiophenone**. The distinct signals in the IR, ^1H NMR, ^{13}C NMR, and Mass spectra directly correlate with the key structural features of the molecule. This information is crucial for researchers and scientists to confidently identify and assess the purity of this compound, ensuring the integrity of their synthetic and developmental work.

References

Due to the absence of a specific, publicly available, peer-reviewed article detailing the complete spectroscopic data for **4'-Cyano-2,2-dimethylpropiophenone** in the conducted search, this section provides references to general spectroscopic principles and data for analogous compounds.

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